

Compound of Interest

Compound Name: **Mofebutazone sodium**
Cat. No.: **B609209**

For researchers and professionals in drug development, understanding the nuanced differences between anti-inflammatory compounds is critical for a

Executive Summary

Mofebutazone and phenylbutazone share a core mechanism of action by inhibiting cyclooxygenase (COX) enzymes, key players in the inflammatory

Mechanism of Action

Both mofebutazone and phenylbutazone exert their anti-inflammatory, analgesic, and antipyretic effects primarily through the inhibition of COX enzymes.

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    NSAIDs [label="Mofebutazone / Phenylbutazone", shape=ellipse, style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"];

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Conclusion

The choice between **mofebutazone sodium** and phenylbutazone in a research or development context will likely be

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References

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- 4. Mofebutazone | C13H16N2O2 | CID 16639 - PubChem [pubchem.ncbi.nlm.nih.gov]
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